

# In-depth Technical Guide: 1,5-Bis(chloromethyl)naphthalene Safety and Handling

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## Compound of Interest

Compound Name: **1,5-Bis(chloromethyl)naphthalene**

Cat. No.: **B050585**

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **1,5-Bis(chloromethyl)naphthalene** is not readily available in public domains. The safety, handling, and toxicological information presented in this guide is largely extrapolated from data for the closely related compound, 1-(chloromethyl)naphthalene. Given the presence of a second reactive chloromethyl group, it is prudent to assume that **1,5-Bis(chloromethyl)naphthalene** may exhibit increased reactivity and toxicity. All procedures should be conducted with a higher degree of caution than for its monosubstituted counterpart. This guide is intended for use by trained researchers, scientists, and drug development professionals.

## Physicochemical Properties

A summary of the known physical and chemical properties for **1,5-Bis(chloromethyl)naphthalene** is provided below. The lack of extensive experimental data necessitates reliance on basic chemical information.

Property	Value	Reference
Chemical Formula	$C_{12}H_{10}Cl_2$	<a href="#">[1]</a>
Molecular Weight	225.11 g/mol	<a href="#">[1]</a>
CAS Number	1733-76-2	<a href="#">[1]</a>
Appearance	Presumed to be a solid at room temperature.	Inferred from related compounds.
Boiling Point	Data not available.	
Melting Point	Data not available.	
Solubility	Data not available. Likely soluble in organic solvents.	Inferred from related compounds.
Density	Data not available.	

## Toxicological Data and Hazard Information

No specific toxicological studies for **1,5-Bis(chloromethyl)naphthalene**, such as LD50 or LC50 values, have been identified in the public literature. The hazard information presented here is based on the known toxicology of 1-(chloromethyl)naphthalene and the general reactivity of benzylic halides. The presence of two chloromethyl groups may enhance its toxic potential.

Hazard Category	Description	Reference (extrapolated from 1-(chloromethyl)naphthalene )
Acute Toxicity (Oral)	Harmful if swallowed.	<a href="#">[2]</a> <a href="#">[3]</a>
Acute Toxicity (Dermal)	Harmful in contact with skin.	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	<a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Irritation	Causes serious eye damage.	<a href="#">[2]</a> <a href="#">[3]</a>
Carcinogenicity	<p>Suspected of causing cancer. Naphthalene is listed as a possible human carcinogen (Group 2B) by IARC.</p>	<a href="#">[4]</a> <a href="#">[5]</a>
Aquatic Toxicity	<p>No specific data available. Chlorinated aromatic compounds are often toxic to aquatic life.</p>	<a href="#">[6]</a>

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1,5-Bis(chloromethyl)naphthalene**. The following guidelines are based on best practices for handling reactive and potentially carcinogenic chemicals and are supplemented with information from the SDS of 1-(chloromethyl)naphthalene.

Protocol	Detailed Recommendations	Reference (extrapolated from 1-(chloromethyl)naphthalene )
Engineering Controls	All manipulations should be carried out in a certified chemical fume hood with a face velocity of at least 100 feet per minute. Ensure that an eyewash station and a safety shower are readily accessible.	[3][7]
Personal Protective Equipment (PPE)	Eye/Face Protection: Chemical safety goggles in combination with a full-face shield. Skin Protection: Chemical-resistant gloves (e.g., Viton®, Barrier®), a flame-retardant lab coat, and closed-toe shoes. Consider double-gloving. Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is required.	[3][7]
General Handling	Avoid all personal contact, including inhalation of dust or vapors. Prevent the formation of dust and aerosols. Use only non-sparking tools. Keep away from heat, sparks, and open flames.	[2][7]
Storage	Store in a tightly sealed, corrosion-resistant container in a cool, dry, and well-ventilated	[2][3]

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area. Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals. The storage area should be designated for carcinogenic and highly toxic materials.

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## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures	Reference (extrapolated from 1-(chloromethyl)naphthalene )
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[2][3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15-20 minutes while removing all contaminated clothing. Seek immediate medical attention.	[2][3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2][3][7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][3][8]

## Experimental Protocols

### Synthesis of 1,5-Bis(chloromethyl)naphthalene

The synthesis of **1,5-Bis(chloromethyl)naphthalene** typically involves the chloromethylation of naphthalene. The following is a general protocol that can be adapted.

**Materials:**

- Naphthalene
- Paraformaldehyde
- Concentrated Hydrochloric Acid
- Glacial Acetic Acid
- Phosphoric Acid
- A suitable workup solvent (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)

**Procedure:**

- In a well-ventilated chemical fume hood, equip a round-bottom flask with a magnetic stirrer, reflux condenser, and an addition funnel.
- Charge the flask with naphthalene, paraformaldehyde, glacial acetic acid, and phosphoric acid.
- While stirring vigorously, heat the mixture to approximately 80-90°C.
- Slowly add concentrated hydrochloric acid to the reaction mixture.
- Maintain the reaction at this temperature for several hours, monitoring its progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Carefully pour the mixture over crushed ice and water.
- The crude product will precipitate as a solid. Collect the solid by vacuum filtration and wash thoroughly with water to remove residual acids.
- The crude product can be further purified by recrystallization from a suitable solvent.

## Reactivity Analysis via Solvolysis Kinetics

The reactivity of the benzylic chloride groups can be quantitatively assessed by measuring the rate of solvolysis. This general protocol outlines a method to determine the reaction kinetics.

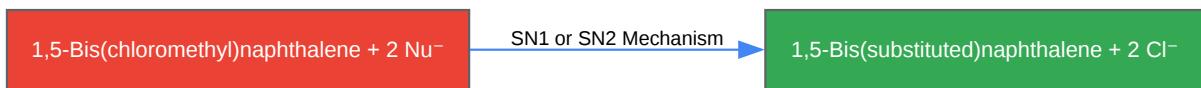
### Materials:

- **1,5-Bis(chloromethyl)naphthalene**
- Solvent system (e.g., 80:20 ethanol:water)
- pH indicator or a pH meter
- Standardized solution of a weak base (e.g., sodium bicarbonate)
- Constant temperature bath

### Procedure:

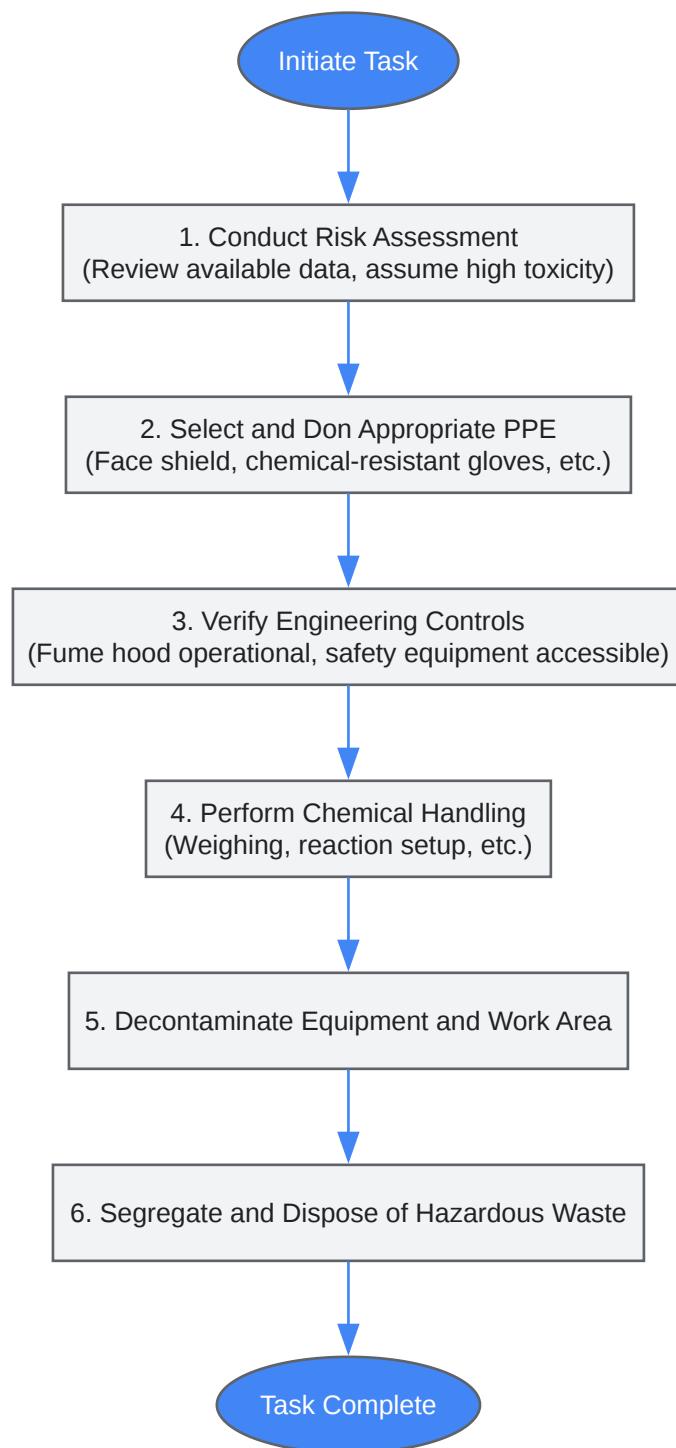
- Prepare a stock solution of **1,5-Bis(chloromethyl)naphthalene** of known concentration in the chosen solvent.
- Place a known volume of the solvent system in a reaction vessel maintained at a constant temperature.
- Add a pH indicator or insert a calibrated pH probe.
- Initiate the reaction by adding a small, known volume of the **1,5-Bis(chloromethyl)naphthalene** stock solution to the thermostated solvent.
- Monitor the reaction progress by measuring the time it takes for the pH to change due to the production of HCl.
- Alternatively, maintain a constant pH by titrating the generated HCl with the standardized weak base solution. The rate of addition of the base is proportional to the rate of the reaction.
- Calculate the rate constant from the change in reactant concentration (or product formation) over time.

## Visualizations



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Caption: General reaction pathway for nucleophilic substitution of **1,5-Bis(chloromethyl)naphthalene**.



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